

An In-depth Technical Guide to the Physical Properties of Methyl β -Cyanopropionate

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Compound of Interest

Compound Name: **Methyl 3-cyanopropanoate**

Cat. No.: **B043914**

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist Abstract

Methyl β -cyanopropionate, a bifunctional organic molecule, serves as a versatile intermediate in the synthesis of a variety of compounds, notably in the pharmaceutical and chemical industries. A thorough understanding of its physical properties is paramount for its effective handling, application in synthetic protocols, and for the safety of laboratory personnel. This technical guide provides a comprehensive overview of the critical physical and chemical characteristics of methyl β -cyanopropionate, supported by experimental protocols and safety directives. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the essential knowledge required for the proficient utilization of this compound in their work.

Introduction: The Molecular Profile of Methyl β -Cyanopropionate

Methyl β -cyanopropionate, also known as **methyl 3-cyanopropanoate**, is a chemical entity bearing both a nitrile and an ester functional group.^{[1][2]} This dual functionality imparts a unique reactivity profile, rendering it a valuable building block in organic synthesis. Its systematic IUPAC name is **methyl 3-cyanopropanoate**.^[1] The strategic placement of the cyano and ester groups allows for a range of chemical transformations, making it a precursor in

the synthesis of various heterocyclic compounds and molecules of pharmaceutical interest, including anticancer agents and 'dipeptoid' analogs of cholecystokinin.^[3]

A foundational understanding of its physical properties is the cornerstone of its application. These properties dictate the conditions required for its storage, handling, and use in chemical reactions, as well as the methodologies for its purification and analysis. This guide will systematically detail these properties, providing both established data and the experimental context for their determination.



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Caption: Interconnectivity of the core physical and chemical identifiers of Methyl β -Cyanopropionate.

Core Physical and Chemical Properties

The fundamental physical constants of methyl β -cyanopropionate are summarized in the table below. These values are critical for a variety of applications, from reaction setup and solvent selection to purification and analytical characterization.

Property	Value	Source(s)
Molecular Formula	$C_5H_7NO_2$	[1] [2] [4]
Molecular Weight	113.11 g/mol	[1] [4]
Appearance	Clear, colorless to almost colorless liquid	[3] [5]
Boiling Point	211-216 °C	[2] [3]
Density	1.08 g/cm ³	[3]
Refractive Index (n_D^{20})	1.422	[3]
Melting Point	Not available (Liquid at room temperature)	

Note on Melting Point: While a precise melting point is not readily available in the literature, its physical state as a liquid at room temperature indicates a melting point below ambient temperatures.

Solubility Profile

The solubility of a compound is a critical parameter that influences its reactivity, purification, and formulation. Methyl β -cyanopropionate exhibits the following solubility characteristics:

- Soluble in: Chloroform.[\[3\]](#)
- Miscibility: While comprehensive data is limited, its polar nature, arising from the ester and nitrile groups, suggests miscibility with a range of common organic solvents. Further

experimental determination is recommended for specific applications.

The presence of both a polar nitrile group and a moderately polar ester group, combined with a relatively small alkyl chain, suggests that methyl β -cyanopropionate will be soluble in polar organic solvents. Its solubility in less polar solvents like hexane is expected to be limited. For drug development purposes, its aqueous solubility would be a key parameter to determine experimentally.

Safety and Handling: A Directive for Laboratory Personnel

Methyl β -cyanopropionate is a chemical that requires careful handling due to its potential hazards. The Globally Harmonized System (GHS) classifications indicate that it is toxic if swallowed, causes skin irritation, and causes serious eye irritation.[\[1\]](#)

Hazard Statements:

- H301: Toxic if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Measures and Personal Protective Equipment (PPE):

Given the associated hazards, the following safety protocols are mandatory when handling methyl β -cyanopropionate:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.
- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile or neoprene). A lab coat should be worn to protect clothing and skin.

- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

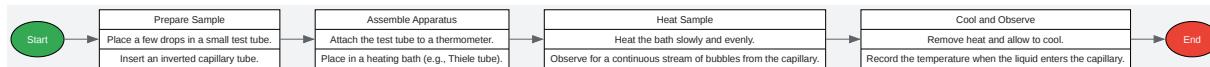
In case of accidental exposure, immediate and appropriate first aid measures should be taken, and medical attention should be sought.

Experimental Protocols for the Determination of Physical Properties

The following section outlines standardized, step-by-step methodologies for the experimental determination of the key physical properties of methyl β -cyanopropionate. These protocols are designed to be self-validating, ensuring the accuracy and reliability of the obtained data.

Determination of Boiling Point (Micro-scale Method)

The boiling point is a fundamental physical property that is indicative of a liquid's volatility and purity.



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Caption: Workflow for the micro-scale determination of boiling point.

Methodology:

- Sample Preparation: Place a small amount (a few drops) of methyl β -cyanopropionate into a small-diameter test tube.
- Capillary Insertion: Place a sealed-end capillary tube, open end down, into the test tube.

- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or a wire. The bottom of the test tube should be level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath (e.g., a Thiele tube filled with mineral oil). Heat the side arm of the Thiele tube gently with a Bunsen burner or a suitable heating element.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a steady stream of bubbles is observed.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- **Validation:** Repeat the measurement at least twice to ensure reproducibility. A sharp, consistent boiling point is indicative of a pure sample.

Determination of Density

Density is a measure of mass per unit volume and is a useful parameter for substance identification and for calculations involving mass-volume conversions.

Methodology:

- **Tare a Pycnometer:** Accurately weigh a clean, dry pycnometer (a small glass flask of known volume) on an analytical balance. Record this mass.
- **Fill with Sample:** Fill the pycnometer with methyl β -cyanopropionate, ensuring there are no air bubbles. Insert the stopper and allow any excess liquid to be expelled through the capillary.
- **Equilibrate and Weigh:** Place the filled pycnometer in a constant temperature water bath (e.g., 20°C) to allow it to reach thermal equilibrium. Carefully dry the outside of the pycnometer and weigh it.
- **Clean and Calibrate with Water:** Empty and clean the pycnometer. Fill it with deionized water and repeat the weighing procedure at the same temperature.

- Calculation: The density of methyl β -cyanopropionate is calculated using the following formula: Density = (mass of sample / mass of water) \times density of water at the measurement temperature.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a highly sensitive physical property that can be used to identify a substance and assess its purity.

Methodology:

- Calibrate the Refractometer: Calibrate the Abbe refractometer using a standard of known refractive index, such as distilled water.
- Apply the Sample: Place a few drops of methyl β -cyanopropionate onto the prism of the refractometer.
- Close and Illuminate: Close the prism and turn on the light source.
- Adjust and Read: Adjust the focus and the compensator to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Record the Reading: Read the refractive index from the scale. Also, record the temperature at which the measurement was taken.
- Temperature Correction: If the measurement was not made at the standard temperature of 20°C, a correction can be applied. The refractive index of most organic liquids decreases with increasing temperature.

Applications in Research and Development

The unique chemical structure of methyl β -cyanopropionate makes it a valuable intermediate in several areas of chemical synthesis, particularly in the pharmaceutical industry.

- Synthesis of Bioactive Molecules: It serves as a precursor for the synthesis of various biologically active compounds. For instance, it is utilized in the preparation of certain anticancer agents.^[3]

- Peptidomimetic Design: Methyl β -cyanopropionate is also employed in the design of 'dipeptoid' analogs of cholecystokinin, a peptide hormone involved in physiological processes in the gastrointestinal system and the central nervous system.[3]
- Building Block in Organic Synthesis: The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, while the ester group can undergo various transformations such as hydrolysis, amidation, or reduction. This versatility allows for its incorporation into a wide range of more complex molecular architectures.

Conclusion

This technical guide has provided a detailed and authoritative overview of the physical properties of methyl β -cyanopropionate. By consolidating key data on its molecular characteristics, solubility, and safety, and by providing robust experimental protocols for the determination of its physical constants, this document serves as a vital resource for professionals in research, development, and drug discovery. A comprehensive understanding and careful application of this knowledge are essential for the safe and effective utilization of this important chemical intermediate.

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